Protocol for synthesizing sterically hindered phosphines using Mes2PCl

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Compound of Interest

Compound Name:	*Bis(2,4,6-trimethylphenyl)phosphorus chloride*
CAS No.:	*67950-05-4*
Cat. No.:	*B3055941*

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Application Note: Protocol for Synthesizing Sterically Hindered Phosphines using Mes_2PCl

Abstract

Sterically hindered phosphines derived from the dimesitylphosphino (Mes_2P-) moiety are critical ligands in homogeneous catalysis, particularly for stabilizing low-coordinate metal centers (e.g., in Pd-catalyzed coupling) and constructing Frustrated Lewis Pairs (FLPs). This guide provides a definitive, field-validated protocol for synthesizing tertiary (Mes_2PR) and secondary (Mes_2PH) phosphines starting from chlorodimesitylphosphine (Mes_2PCl). The methodology emphasizes strict inert-atmosphere techniques to mitigate hydrolysis and oxidation, ensuring high-purity ligand isolation.

Core Directive & Strategic Rationale

The bulky mesityl (2,4,6-trimethylphenyl) groups on Mes_2PCl provide a "cone of protection" around the phosphorus center. While this steric bulk enhances the stability of the resulting

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catalysts, it presents a kinetic challenge during synthesis. Standard nucleophilic substitutions often fail without rigorous temperature control and solvent selection.

Key Mechanistic Insight: Unlike unhindered chlorophosphines (e.g., Ph_2PCl), Mes_2PCl requires "forcing" conditions when reacting with bulky nucleophiles (e.g., t-BuLi), but demands controlled low-temperature addition for smaller nucleophiles to prevent side reactions like P-C bond cleavage or ring metallation.

Safety & Material Handling

- Chlorodimesitylphosphine (Mes_2PCl): Corrosive solid/oil. Hydrolyzes rapidly to release HCl. Handle only in a glovebox or under active Argon flow.
- Organolithiums (t-BuLi, n-BuLi): Pyrophoric.[1][2] Use the "double-tip" cannula transfer method or gas-tight syringes with locking mechanisms.
- Phosphine Toxicity: While Mes_2PR compounds are often air-stable solids, intermediates may be volatile and toxic. All work must occur in a fume hood.

Experimental Protocols

Protocol A: Synthesis of Tertiary Phosphines (Mes_2PR) via Organometallic Addition

Target Application: Synthesis of Mes_2P-Alkyl or Mes_2P-Aryl ligands for cross-coupling.

Reagents:

- Mes_2PCl (1.0 equiv)
- Organolithium (RLi) or Grignard Reagent (RMgX) (1.1 equiv)
- Anhydrous THF (Solvent)
- Degassed NH_4Cl (sat. aq.)

Step-by-Step Procedure:

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- Setup: Flame-dry a 2-neck Schlenk flask equipped with a magnetic stir bar and a reflux condenser. Cycle 3x with vacuum/Argon.
- Dissolution: Charge the flask with Mes_2PCl (e.g., 5.0 mmol) and anhydrous THF (20 mL). Cool to -78°C (Dry ice/Acetone bath).
  - Note: Mes_2PCl may precipitate at -78°C; ensure vigorous stirring to maintain a suspension.
- Nucleophile Addition: Add the RLi or RMgX reagent dropwise over 30 minutes.
  - Critical Control Point: For bulky groups (e.g., t-butyl), the reaction is sluggish. After addition, remove the cooling bath and allow to warm to Room Temperature (RT). If using Grignards, reflux at 65°C for 2-4 hours may be required to drive the reaction to completion.
- Monitoring: Monitor by ^{31}P NMR.
  - Mes_2PCl Starting Material: ~76 ppm (singlet).
  - Product (Mes_2PR): Typically shifts upfield (e.g., -10 to -40 ppm depending on R).
- Quenching: Once conversion is >95%, cool to 0°C and quench carefully with degassed saturated NH_4Cl solution.
- Workup: Extract with degassed diethyl ether (3x). Dry organics over $MgSO_4$ (under Argon), filter, and concentrate.
- Purification: Recrystallization from hot ethanol or hexanes is preferred over chromatography to minimize oxidation risk.

Protocol B: Synthesis of Secondary Phosphine (Mes_2PH) via Reduction

Target Application: Precursor for P-C bond formation via hydrophosphination.

Reagents:

- Mes_2PCl (1.0 equiv)

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- $LiAlH_4$ (0.6 equiv - slight excess of hydride)
- Anhydrous Diethyl Ether (Et_2O)

Step-by-Step Procedure:

- Slurry Preparation: Suspend $LiAlH_4$ in anhydrous Et_2O at 0°C in a Schlenk flask under Argon.
- Addition: Dissolve Mes_2PCl in Et_2O and add via cannula to the $LiAlH_4$ suspension slowly.
  - Observation: Evolution of H_2 gas will occur.[3][4] Ensure proper venting through an oil bubbler.
- Reaction: Stir at 0°C for 1 hour, then warm to RT for 2 hours.
  - Validation: ^{31}P NMR will show a doublet (due to P-H coupling) around -99 ppm with a large coupling constant (~210 Hz).
- Workup (Fieser Method):
  - Add water (x mL), then 15% NaOH (x mL), then water (3x mL) dropwise at 0°C to precipitate aluminum salts.
  - Filter the granular white precipitate under inert atmosphere.[5]
- Isolation: Evaporate solvent to yield Mes_2PH as a white/off-white solid. Store under Argon.[5]

Data Visualization & Logic Maps

Figure 1: Synthetic Pathway Decision Tree

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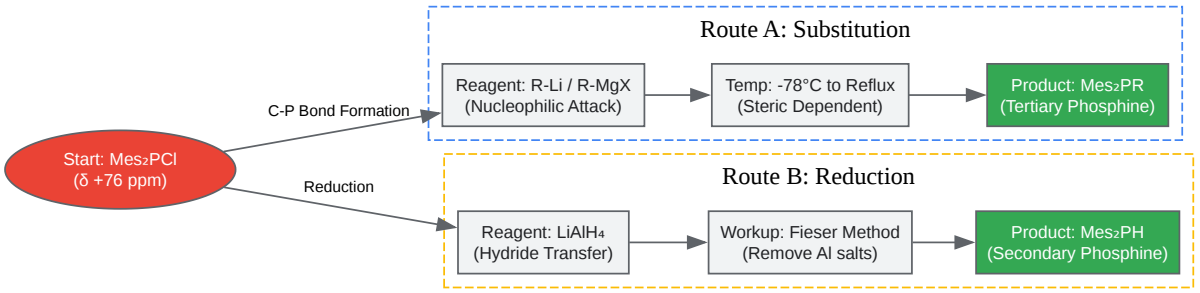

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Caption: Decision logic for synthesizing tertiary vs. secondary hindered phosphines from Mes_2PCl.

Figure 2: Workup & Purification Workflow

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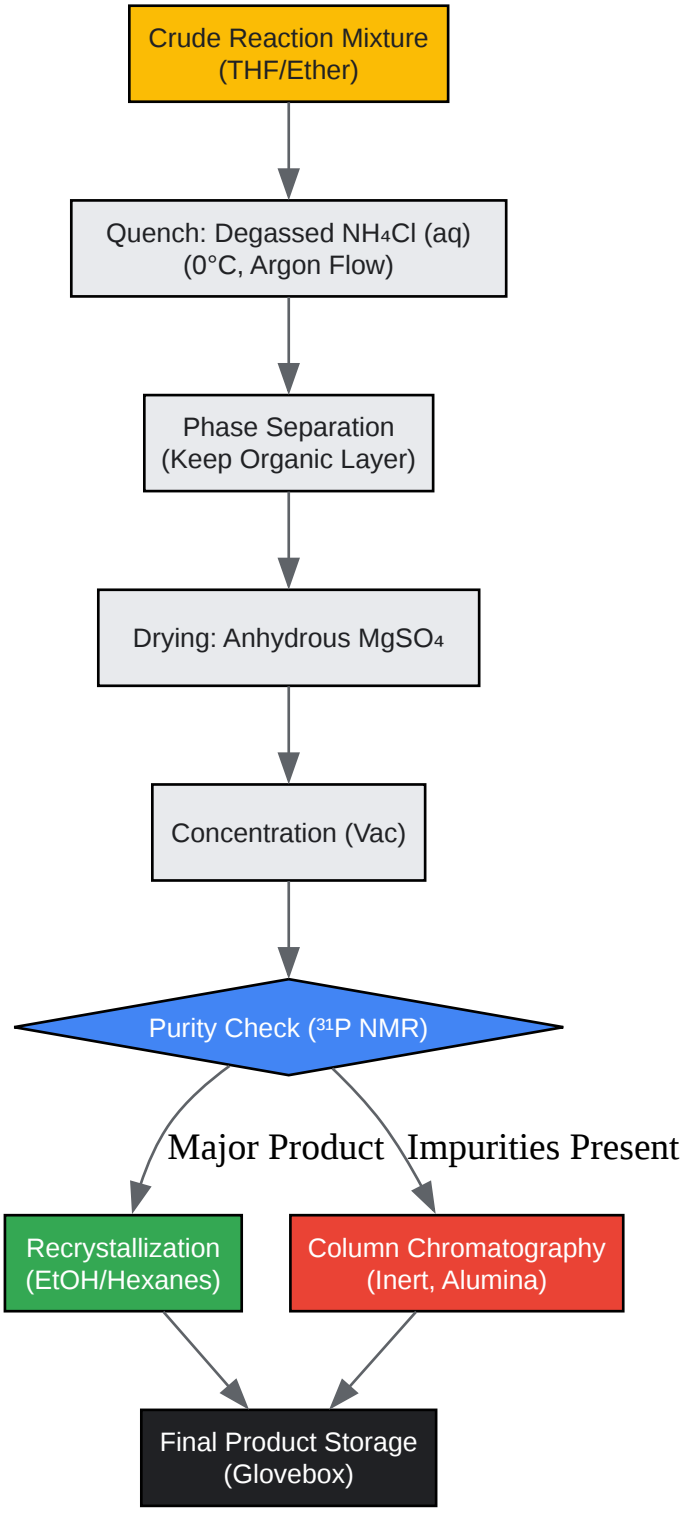

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Caption: Purification workflow emphasizing inert handling to prevent phosphine oxide formation.

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Characterization Data Table

Compound	^{31}P NMR Shift (ppm)	Multiplicity	Physical State	Stability Note
Mes_2PCl	+76.0	Singlet	Viscous Oil/Solid	Moisture Sensitive
Mes_2PH	-99.0	Doublet ($^1J_{PH}$ ~210 Hz)	White Solid	Moderately Air Stable
Mes_2P-Me	-28.5	Singlet	Solid	Air Stable
Mes_2P-Ph	-15.0	Singlet	Solid	Air Stable
Mes_2P-tBu	+5.0	Singlet	Solid	Highly Stable

Note: Shifts are referenced to 85% H_3PO_4 (external) in $CDCl_3$ or C_6D_6.

Troubleshooting & Expert Tips

- Problem: No reaction with bulky Grignard (e.g., t-BuMgCl).
  - Cause: Steric hindrance prevents the approach of the nucleophile.
  - Solution: Switch to the organolithium reagent (t-BuLi) which is more nucleophilic and less aggregated in THF. Alternatively, add CuI (10 mol%) to catalyze the coupling.
- Problem: Appearance of a peak at ~35 ppm.
  - Cause: Oxidation to phosphine oxide ($Mes_2P(O)R$).
  - Solution: Your inert atmosphere was breached. Degas all solvents using the freeze-pump-thaw method (3 cycles) rather than simple sparging.
- Problem: Product is an oil that won't crystallize.
  - Solution: Triturate with cold pentane. If that fails, the product may contain residual solvent; dry under high vacuum (<0.1 mbar) for 12 hours.

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